

# 2-Decylthiophene CAS number and safety data sheet

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## Compound of Interest

Compound Name: 2-Decylthiophene

Cat. No.: B1607291

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## In-Depth Technical Guide to 2-Decylthiophene

For Researchers, Scientists, and Drug Development Professionals

### Core Substance Identification

Chemical Name: **2-Decylthiophene** CAS Number: 24769-39-9

### Physicochemical and Safety Data

The following table summarizes the key quantitative data for **2-Decylthiophene**, compiled from various safety data sheets. This information is crucial for safe handling, storage, and use in a laboratory or industrial setting.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>24</sub> S	[1]
Molecular Weight	224.41 g/mol	[1]
Appearance	Colorless to light yellow to light orange clear liquid	[1]
Boiling Point	167 °C at 17 mmHg	[1]
Density	0.920 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Refractive Index	1.4860 - 1.4900	[1]

## Hazard Identification and Precautionary Measures

**2-Decylthiophene** is classified as a hazardous substance. The following table outlines its GHS classifications and associated precautionary statements.

Hazard Class	Hazard Statement	Precautionary Statements
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment.
Skin irritation (Category 2)	H315: Causes skin irritation	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.
Serious eye irritation (Category 2)	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity - single exposure (Respiratory system)	H335: May cause respiratory irritation	

This data is a summary and should be supplemented by a full review of the complete Safety Data Sheet (SDS) before handling the material.

## Experimental Protocols

### Synthesis of 2-Decylthiophene via Kumada Cross-Coupling

This protocol describes a general method for the synthesis of 2-alkylthiophenes, which can be adapted for **2-Decylthiophene**. The Kumada cross-coupling reaction is a standard method for forming carbon-carbon bonds between an organohalide and a Grignard reagent, catalyzed by a nickel or palladium complex.

Reaction Scheme:

Caption: Kumada coupling of 2-bromothiophene and decylmagnesium bromide.

Materials:

- 2-Bromothiophene
- Magnesium turnings
- 1-Bromodecane
- [1,3-Bis(diphenylphosphino)propane]nickel(II) chloride (Ni(dppp)Cl<sub>2</sub>)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Nitrogen gas (for inert atmosphere)

Procedure:

- Preparation of the Grignard Reagent (Decylmagnesium bromide):
  - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
  - Add a small crystal of iodine to activate the magnesium.

- Add a solution of 1-bromodecane in anhydrous diethyl ether dropwise to the magnesium turnings.
- The reaction should initiate spontaneously, evidenced by gentle refluxing. If not, gentle heating may be required.
- After the addition is complete, reflux the mixture for 1-2 hours to ensure complete formation of the Grignard reagent.
- Kumada Coupling Reaction:
  - In a separate flame-dried flask under a nitrogen atmosphere, dissolve 2-bromothiophene and a catalytic amount of  $\text{Ni(dppp)Cl}_2$  in anhydrous diethyl ether.
  - Cool the solution in an ice bath.
  - Slowly add the prepared decylmagnesium bromide solution to the 2-bromothiophene solution via a cannula or dropping funnel.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Work-up and Purification:
  - Quench the reaction by slowly adding 1 M hydrochloric acid.
  - Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter and concentrate the solution under reduced pressure to obtain the crude product.
  - Purify the crude **2-Decylthiophene** by vacuum distillation or column chromatography on silica gel.

Caption: Experimental workflow for the synthesis of **2-Decylthiophene**.

## Signaling Pathways and Biological Activity

Currently, there is a lack of specific research detailing the direct interaction of **2-Decylthiophene** with defined biological signaling pathways. The primary focus of research on this and similar long-chain alkylthiophenes has been in the field of materials science, particularly for organic electronics.

However, it is worth noting that some sulfur-containing heterocyclic compounds can exhibit biological activity. Should research in this area emerge, this section will be updated. The logical relationship for investigating potential biological activity is outlined below.

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## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-Decylthiophene CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1607291#2-decylthiophene-cas-number-and-safety-data-sheet\]](https://www.benchchem.com/product/b1607291#2-decylthiophene-cas-number-and-safety-data-sheet)

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